

DPM-1001 Trihydrochloride: A Comparative Guide to a Novel PTP1B Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *DPM-1001 trihydrochloride*

Cat. No.: *B11934143*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of **DPM-1001 trihydrochloride** with other prominent Protein Tyrosine Phosphatase 1B (PTP1B) inhibitors. PTP1B is a well-validated therapeutic target for type 2 diabetes, obesity, and cancer due to its role as a key negative regulator of insulin and leptin signaling pathways. This document summarizes key performance data, details experimental methodologies, and visualizes relevant biological and experimental workflows to aid in the selection of appropriate inhibitors for research and development.

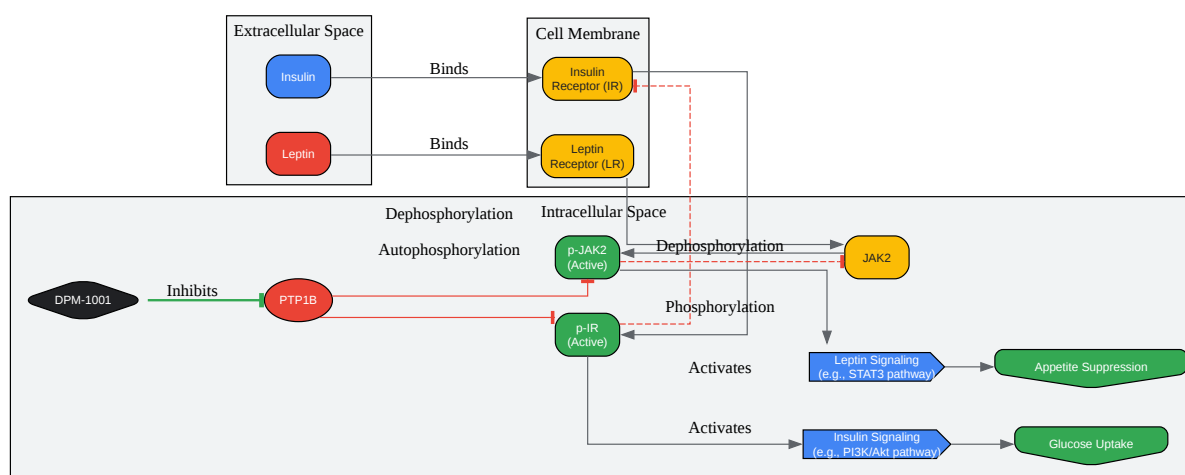
Quantitative Comparison of PTP1B Inhibitors

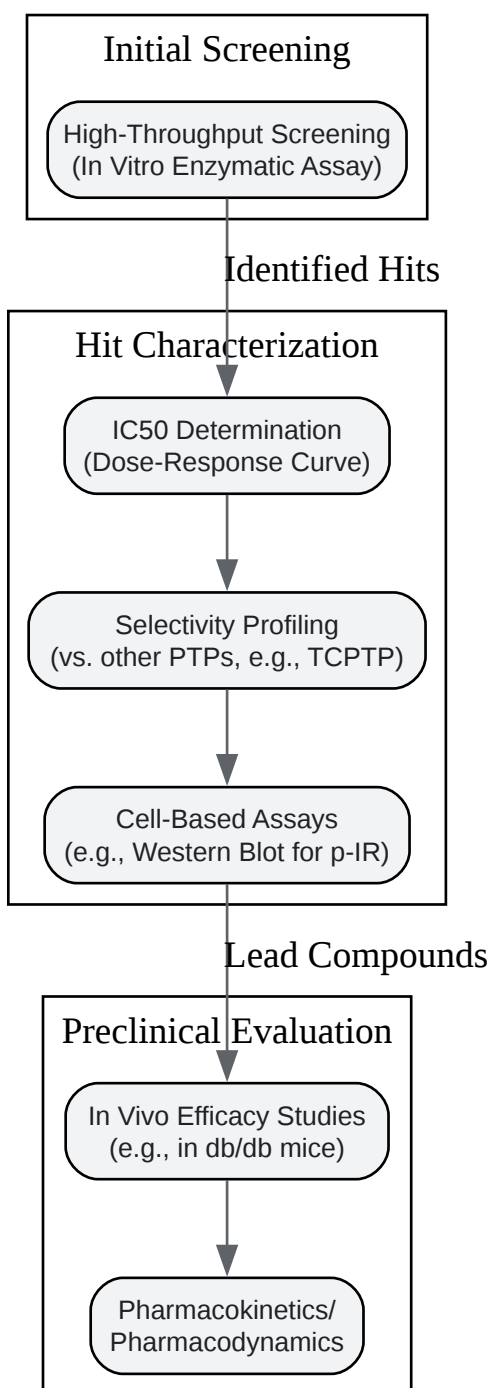
The following table summarizes the in vitro potency and selectivity of **DPM-1001 trihydrochloride** against other notable PTP1B inhibitors. Direct comparison of these values should be made with caution, as experimental conditions can vary between studies.

Inhibitor	Type	Potency (PTP1B)	Selectivity vs. TCPTP	Other Selectivity Data	Oral Bioavailability
DPM-1001 trihydrochloride	Non-competitive, Allosteric	IC50: 100 nM[1][2]	High (Specific for PTP1B)	Also chelates copper, enhancing potency[3]	Yes[3]
Trodesquamine (MSI-1436)	Non-competitive, Allosteric	IC50: ~1 μ M[4][5]	~200-fold (IC50 for TCPTP: 224 μ M)[5]	---	No (Administered via injection) [6]
JTT-551	Mixed-type	Ki: 0.22 μ M[7][8]	~42-fold (Ki for TCPTP: 9.3 μ M)[7][8]	Ki for CD45 and LAR: >30 μ M[7][8]	Yes[9]
Claramine	-	-	Selective for PTP1B over TCPTP[10][11]	---	---

PTP1B Signaling Pathway

PTP1B negatively regulates the insulin and leptin signaling pathways by dephosphorylating the insulin receptor (IR) and Janus kinase 2 (JAK2), respectively. Inhibition of PTP1B enhances these signaling cascades, leading to improved glucose uptake and energy homeostasis.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. A potent, selective, and orally bioavailable inhibitor of the protein-tyrosine phosphatase PTP1B improves insulin and leptin signaling in animal models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Trodusquemine - Wikipedia [en.wikipedia.org]
- 5. medchemexpress.com [medchemexpress.com]
- 6. alzdiscovery.org [alzdiscovery.org]
- 7. medchemexpress.com [medchemexpress.com]
- 8. researchgate.net [researchgate.net]
- 9. merckmillipore.com [merckmillipore.com]
- 10. Functional properties of Claramine: a novel PTP1B inhibitor and insulin-mimetic compound - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [DPM-1001 Trihydrochloride: A Comparative Guide to a Novel PTP1B Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11934143#dpm-1001-trihydrochloride-vs-other-ptp1b-inhibitors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com